Technical Guide: Safe Disposal of 2-Hydroxy-5-(hydroxymethyl)benzoic Acid

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Compound of Interest

Compound Name:	*2-Hydroxy-5-(hydroxymethyl)benzoic acid*
CAS No.:	*7437-20-9*
Cat. No.:	*B1612172*

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Executive Summary & Compound Identification

2-Hydroxy-5-(hydroxymethyl)benzoic acid (CAS: 7437-20-9) is a bifunctional aromatic compound containing both a phenolic hydroxyl group and a carboxylic acid moiety. Effective disposal requires recognizing it as a Solid Organic Acid with potential irritant properties.

Unlike general laboratory trash, this compound must be managed as hazardous chemical waste due to its acidity and potential for aquatic toxicity common to phenolic derivatives. This guide provides a self-validating workflow to ensure compliance with RCRA (Resource Conservation and Recovery Act) standards and local EHS protocols.

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Chemical Identity	Details
IUPAC Name	2-Hydroxy-5-(hydroxymethyl)benzoic acid
Synonyms	5-Hydroxymethylsalicylic acid
CAS Number	7437-20-9
Molecular Formula	$C_8H_8O_4$
Functional Groups	Carboxylic Acid (Acidic), Phenol (Weakly Acidic), Alcohol
GHS Classification	Skin Irrit. 2 (H315), Eye Irrit. 2 (H319), STOT SE 3 (H335)

Hazard Assessment & Segregation Logic

Core Directive: Do not rely solely on the "Acid" label. You must segregate based on chemical compatibility to prevent the generation of toxic gases or exothermic runaway reactions.

- Primary Hazard:Irritant. The compound causes skin and serious eye irritation.[1][2][3][4] Inhalation of dust may cause respiratory irritation.[1][2][3][5]
- Chemical Incompatibility:
  - Strong Oxidizers: (e.g., Nitric acid, Perchlorates)

    Risk of fire/explosion.
  - Strong Bases: (e.g., Sodium Hydroxide)

    Exothermic neutralization.
  - Cyanides/Sulfides:

    Contact with acids releases toxic HCN or H_2S gas.

Visualizing the Segregation Logic

The following decision tree illustrates the correct waste stream selection.

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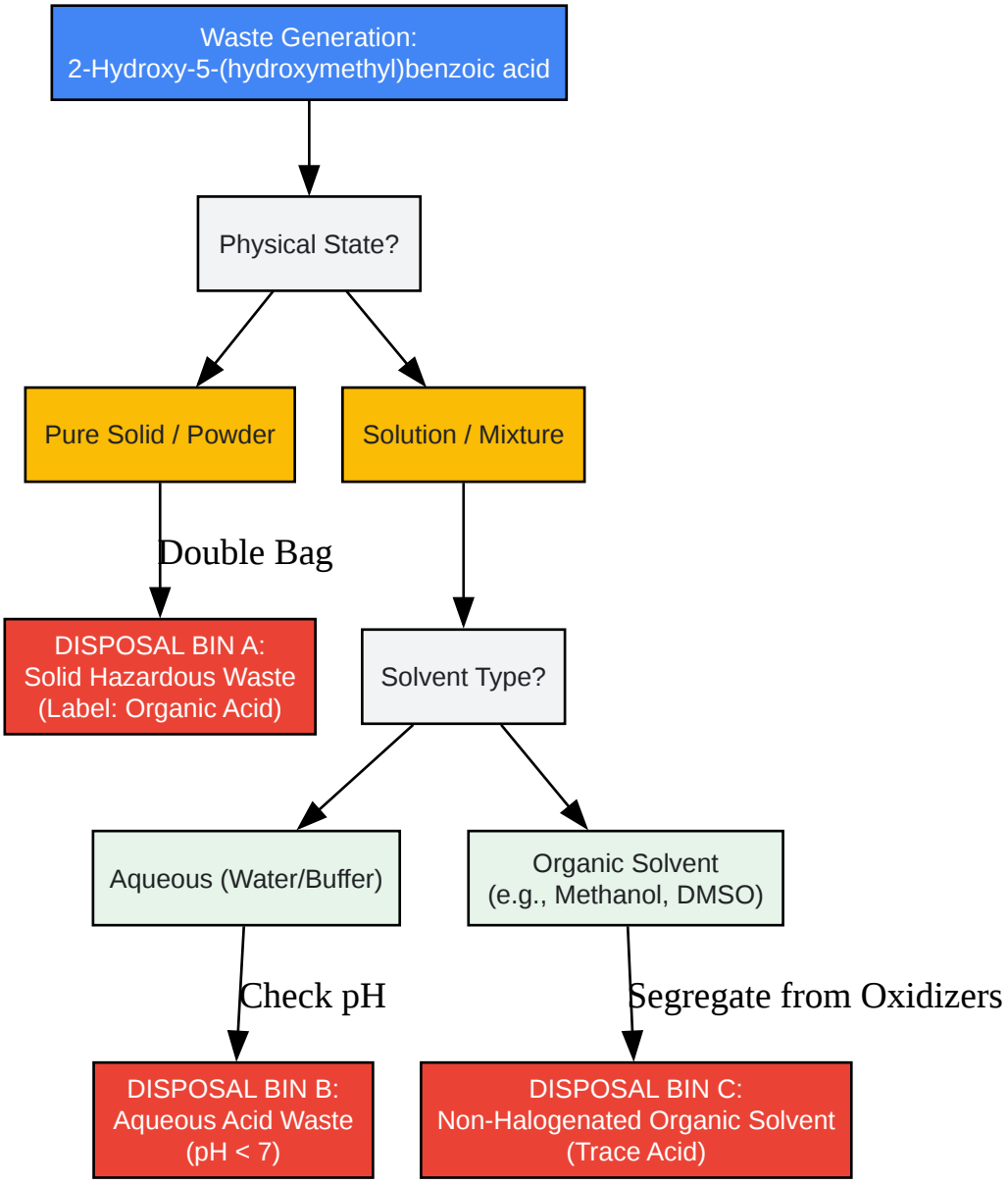

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Caption: Figure 1. Waste stream segregation logic. Select the disposal path based on physical state and solvent matrix to ensure regulatory compliance.

Operational Disposal Protocol

Phase 1: Pre-Disposal Preparation

Before handling the waste, establish a "Hot Zone" in your fume hood.

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- PPE Required: Nitrile gloves (double-gloving recommended for powders), safety goggles (ANSI Z87.1), and a lab coat.
- Container Selection:
  - Solids: Wide-mouth HDPE (High-Density Polyethylene) or glass jar.
  - Liquids: Amber glass or HDPE carboy. Avoid metal containers due to corrosion risk.

Phase 2: Waste Collection (Step-by-Step)

Scenario A: Disposal of Pure Solid (Powder)[2]

- Containment: Transfer the solid directly into the waste container. Do not sweep dust into the general trash.
- Wipe Down: If minor dust settles on the bench, wipe with a wet paper towel. Treat the paper towel as Solid Hazardous Waste, not regular trash.
- Labeling: Attach a hazardous waste tag immediately.
  - Constituent: "**2-Hydroxy-5-(hydroxymethyl)benzoic acid**"
  - Hazard Checkbox: "Irritant" and "Corrosive" (if applicable by local definition for organic acids).

Scenario B: Disposal of Liquid Solutions

- Identify the Solvent:
  - If Organic (MeOH, DMSO): Pour into the Non-Halogenated Organic Solvent carboy.
  - If Aqueous: Pour into the Aqueous Acidic waste carboy.
- Compatibility Check: Ensure the receiving carboy does not contain active oxidizers or bases.
- Rinsing: Triple-rinse the empty original container with a small volume of solvent. Add the rinsate to the waste container. Deface the label of the empty bottle and discard it as glass waste (if clean) or hazardous debris (if residue remains).

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Phase 3: The Self-Validating System

To ensure your disposal is safe and compliant, perform this 3-point check before closing the waste hood:

- The "Headspace" Check: Is the liquid container filled only to 90% capacity? (Prevents over-pressurization).
- The "Cap" Check: Is the cap screwed on tightly? (Prevents vapor release).[3][5][6][7][8]
- The "Tag" Check: Is the date of accumulation start visible? (RCRA limits storage time, typically to 90 or 180 days depending on generator status).

Emergency Procedures

In the event of a spill or exposure during disposal, execute the following immediately.

Event	Immediate Action	Secondary Action
Skin Contact	Wash with soap and water for 15 min.	Consult SDS Section 4; seek medical aid if irritation persists. [2][3]
Eye Contact	Flush with eyewash station for 15 min.	Hold eyelids apart; seek immediate medical attention.
Solid Spill	Cover with wet paper towels to prevent dust.	Scoop into a bag; label as hazardous debris.
Liquid Spill	Absorb with vermiculite or acid-neutralizing pads.	Do not use combustible materials (sawdust) if mixed with oxidizers.

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